

Essential Safety and Operational Guide for Handling Hexanal

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Compound of Interest

Compound Name: Hexanal

Cat. No.: B7767761

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This guide provides immediate and essential safety protocols for laboratory personnel, researchers, and drug development professionals handling **Hexanal**. Adherence to these guidelines is critical for ensuring personal safety and proper management of this chemical.

Hexanal is a flammable liquid and vapor that can cause skin and serious eye irritation.[1][2][3][4] It is crucial to handle it in a well-ventilated area, away from sources of ignition.[2][3][5]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before working with **Hexanal** to ensure the appropriate level of PPE is selected. The following table summarizes the recommended PPE for handling **Hexanal**.

PPE Category	Equipment	Specifications and Recommendations
Eye and Face Protection	Safety Goggles, Face Shield	Chemical safety goggles are mandatory. ^[6] A face shield should be worn in addition to goggles when there is a higher risk of splashing. ^[6] ^[7]
Hand Protection	Chemical-resistant gloves	Butyl rubber gloves are generally recommended for handling aldehydes. Nitrile gloves may offer short-term splash protection. Always change gloves immediately after known contact.
Respiratory Protection	Air-Purifying Respirator (APR), Powered Air-Purifying Respirator (PAPR), or Supplied-Air Respirator (SAR)	Required when vapors or aerosols are generated. ^[6] The type of respirator and cartridge should be selected based on the concentration of Hexanal and the specific laboratory conditions.
Body Protection	Laboratory Coat, Chemical-resistant Apron or Coveralls	A laboratory coat is the minimum requirement. ^[7] For larger quantities or tasks with a high splash potential, chemically resistant aprons or coveralls should be used. ^[7]
Footwear	Closed-toe shoes	Closed-toe shoes are mandatory in any laboratory setting. ^[7]

Quantitative Data Summary

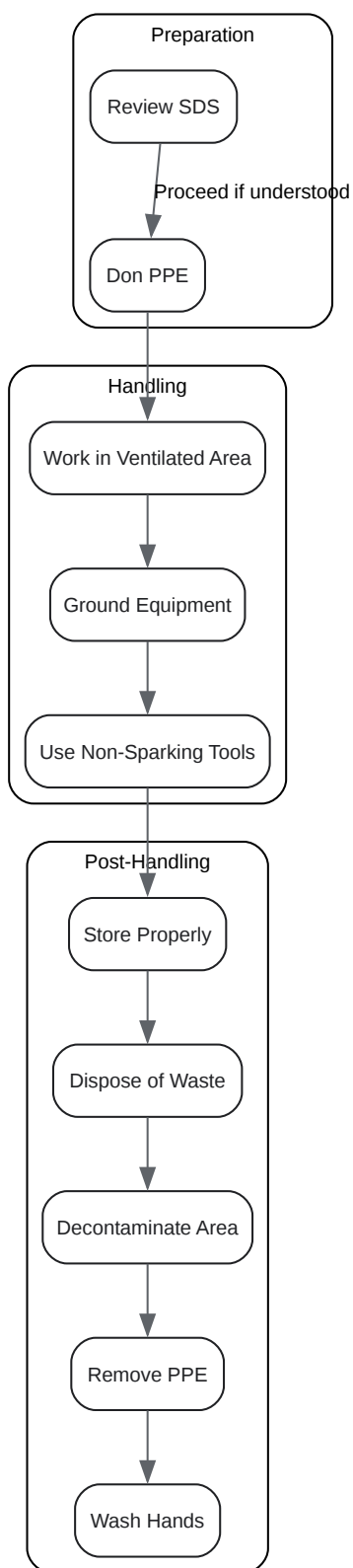
The following table summarizes key quantitative data for **Hexanal**.

Property	Value	Reference
CAS Number	66-25-1	[1][2]
Molecular Formula	C6H12O	[4]
Molecular Weight	100.16 g/mol	[8]
Appearance	Clear Liquid	[4]
Odor	Pungent	[4]
Boiling Point	130 - 131 °C	[4]
Flash Point	32 °C	[4]
Density	0.817 g/cm ³ at 20 °C	[2]
Water Solubility	5.77 g/L at 20.3 °C	[2]
LD50 (Oral, Rat)	4890 mg/kg	[3]

Operational and Disposal Plans

Safe Handling Workflow

The following diagram illustrates the standard operating procedure for safely handling **Hexanal** in a laboratory setting.



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Caption: Standard workflow for handling **Hexanal**.

Step-by-Step Handling Procedures

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **Hexanal** before use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)[\[8\]](#)
 - Put on all required personal protective equipment as detailed in the PPE section.[\[3\]](#)[\[6\]](#)
- Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[6\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[5\]](#) No smoking.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[9\]](#)
 - Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)[\[5\]](#)
 - Ground and bond containers and receiving equipment.[\[5\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[3\]](#)[\[6\]](#) Avoid inhalation of vapor or mist.[\[6\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[6\]](#)
Recommended storage temperature is 2-8 °C.[\[6\]](#)
 - Containers should be dated upon opening and periodically tested for the presence of peroxides, as it may form explosive peroxides on prolonged storage.[\[1\]](#)[\[8\]](#)
 - Store away from incompatible materials such as strong bases, strong oxidizing agents, ammonia, and amines.[\[1\]](#)[\[8\]](#)

Disposal Plan

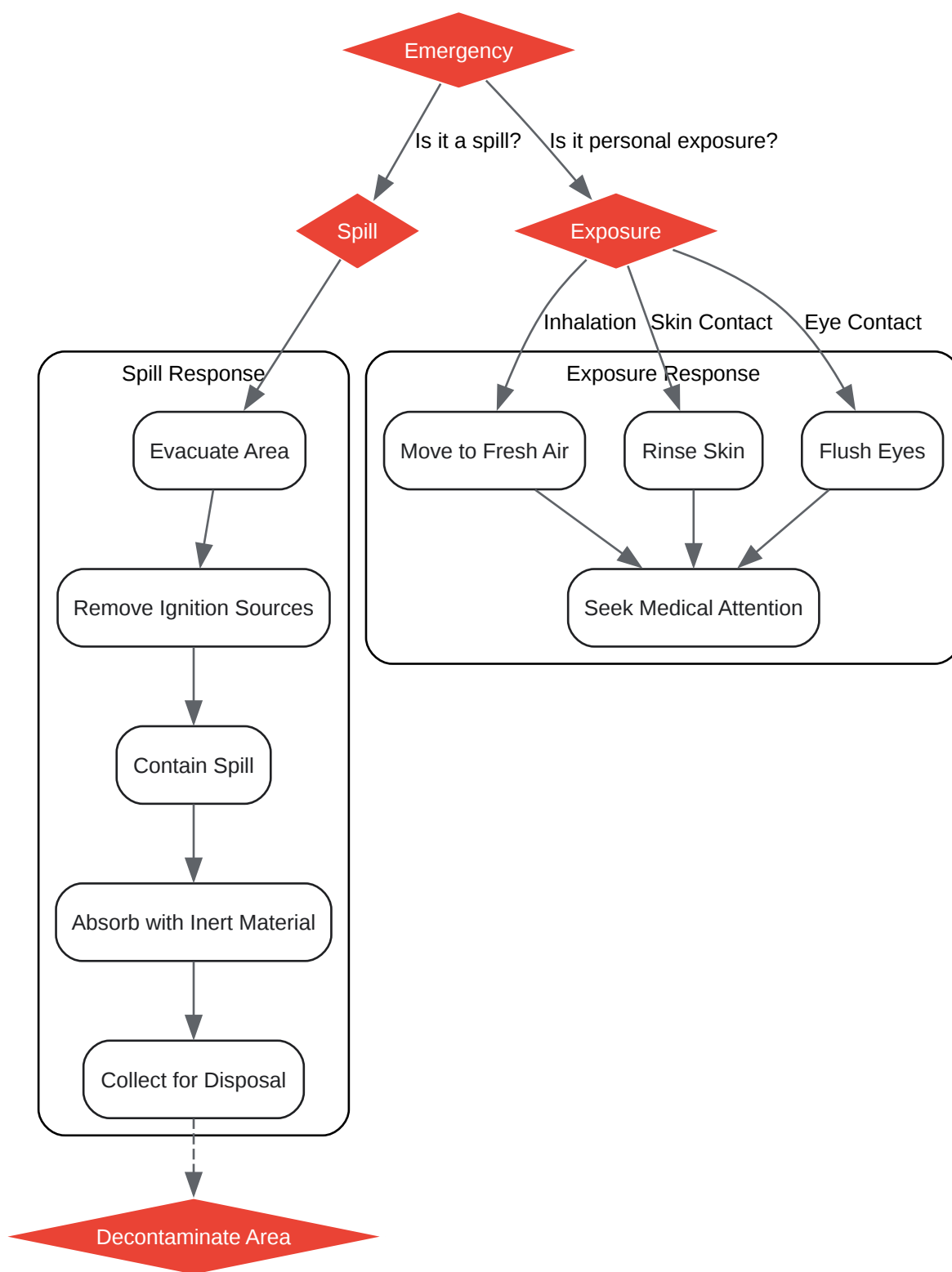
- Waste Collection:

- Collect waste **Hexanal** and contaminated materials in a suitable, labeled, and closed container.[\[1\]](#)
- Do not mix with other waste.
- Disposal:
 - This material and its container must be disposed of as hazardous waste.[\[2\]](#)
 - Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[2\]](#)
 - Do not empty into drains or release into the environment.[\[1\]](#)[\[2\]](#)

Emergency Response

Emergency Response Workflow

The following diagram outlines the immediate steps to take in the event of an emergency involving **Hexanal**.



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Caption: Immediate actions for **Hexanal** emergencies.

First Aid Measures

- Inhalation: Move the person to fresh air. If symptoms persist, seek medical advice.[2][6]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1][2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician if you feel unwell.[1][2][6]

Firefighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, chemical foam, or water mist to cool closed containers.[1][8] For large fires, use alcohol-resistant foam or water spray.[6][9]
- Specific Hazards: **Hexanal** is a flammable liquid.[1] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1][8] Containers may explode when heated.[1][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][8]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[6] Ensure adequate ventilation.[6] Avoid breathing vapors, mist, or gas.[6] Remove all sources of ignition.[1][5][6]
- Environmental Precautions: Prevent the product from entering drains, surface water, or ground water.[1][2][6]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand, diatomaceous earth, or universal binding agents.[2][6] Collect the absorbed material in a suitable, closed container for disposal.[1] Use spark-proof tools.[1]

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